

Personal protective equipment for handling 3,5-Dichlorobenzonitrile

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Compound of Interest

Compound Name: 3,5-Dichlorobenzonitrile

Cat. No.: B1202942

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Essential Safety and Handling Guide for 3,5-Dichlorobenzonitrile

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3,5-Dichlorobenzonitrile** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and mitigate risks.

Hazard Summary and Quantitative Data

3,5-Dichlorobenzonitrile is a hazardous substance that requires careful handling. The table below summarizes its key identifiers and hazard classifications.

| Identifier | Value | GHS Hazard Statements |
|--|---|--|
| CAS Number | 6575-00-4[1][2][3] | H302: Harmful if swallowed[1] |
| Molecular Formula | C ₇ H ₃ Cl ₂ N[4][5] | H312: Harmful in contact with skin[1] |
| Molecular Weight | 172.01 g/mol [2][4] | H315: Causes skin irritation[1] |
| Appearance | White to light-yellow crystalline solid[4] | H319: Causes serious eye irritation[1] |
| Melting Point | 66 - 71 °C / 150.8 - 159.8 °F[5] | H331 / H332: Toxic or Harmful if inhaled[1][6] |
| H335: May cause respiratory irritation[1] | | |
| H411: Toxic to aquatic life with long lasting effects[7] | | |

Operational Plan: Handling 3,5-Dichlorobenzonitrile

Adherence to the following procedural steps is mandatory to ensure personal and environmental safety when working with **3,5-Dichlorobenzonitrile**.

Engineering Controls and Personal Protective Equipment (PPE)

Proper engineering controls and PPE are the first line of defense against exposure.

- Ventilation: Always handle **3,5-Dichlorobenzonitrile** in a well-ventilated area, preferably within a chemical fume hood.[1][5][6]
- Personal Protective Equipment (PPE): The required PPE is detailed in the table below. All PPE must be inspected for integrity before each use.[1][7]

| Protection Type | Specific Requirement | Rationale |
|-------------------------|--|---|
| Eye and Face Protection | Chemical safety goggles (compliant with EN 166 or OSHA 29 CFR 1910.133).[5][6] | Protects against dust particles, splashes, and vapors causing serious eye irritation.[1] |
| Skin Protection | Chemical-impermeable gloves (e.g., Nitrile).[2][6] Lab coat or other protective clothing to prevent skin exposure.[1][6] | Prevents skin contact, which can be harmful and cause irritation.[1] |
| Respiratory Protection | N95 mask or a NIOSH/MSHA approved respirator.[2][5] | Required when handling the powder form or if there is a risk of exceeding exposure limits through inhalation.[2][5] |

Safe Handling Procedures

Follow these steps for the routine handling of **3,5-Dichlorobenzonitrile**:

- **Preparation:** Before handling, ensure the work area is clean and uncluttered. Confirm that safety equipment, including an eyewash station and safety shower, is accessible.[5]
- **Personal Hygiene:** Do not eat, drink, or smoke in the laboratory area where this chemical is handled.[1][5] Wash hands thoroughly with soap and water after handling and before leaving the laboratory.[1][5]
- **Handling:** Avoid all direct contact with the substance.[1][5] Do not breathe in dust or vapors.[1][5] Avoid formation of dust and aerosols.[1]
- **Storage:** Store the compound in a tightly closed, properly labeled container in a cool, dry, and well-ventilated area.[1][2][5] The storage area should be secure (stored locked up) and separate from incompatible materials such as strong oxidizing agents and strong bases.[1][5]

Emergency and First Aid Procedures

Immediate response is critical in the event of an exposure.

| Exposure Route | First Aid Procedure |
|----------------|---|
| Inhalation | 1. Move the affected person to fresh air immediately.[1][6][8] 2. If breathing is difficult, administer oxygen.[1] 3. If breathing has stopped, perform artificial respiration.[1][6][8] 4. Seek immediate medical attention.[1][6][8] |
| Skin Contact | 1. Immediately remove all contaminated clothing and shoes.[1][5][6] 2. Wash the affected skin area with plenty of soap and water for at least 15 minutes.[1][5][6] 3. Seek medical attention.[1][5][6] |
| Eye Contact | 1. Immediately flush the eyes with plenty of water for at least 15 minutes, including under the eyelids.[1][5][6] 2. Remove contact lenses if present and easy to do so. Continue rinsing.[1][5][6] 3. Seek immediate medical attention.[1][5][6] |
| Ingestion | 1. Rinse the mouth thoroughly with water.[1][5][6] 2. Do NOT induce vomiting.[1] 3. Never give anything by mouth to an unconscious person.[1] 4. Call a poison control center or doctor immediately.[1] |

Spill Management and Disposal Plan

A systematic approach to spill cleanup and waste disposal is essential to prevent environmental contamination and further exposure.

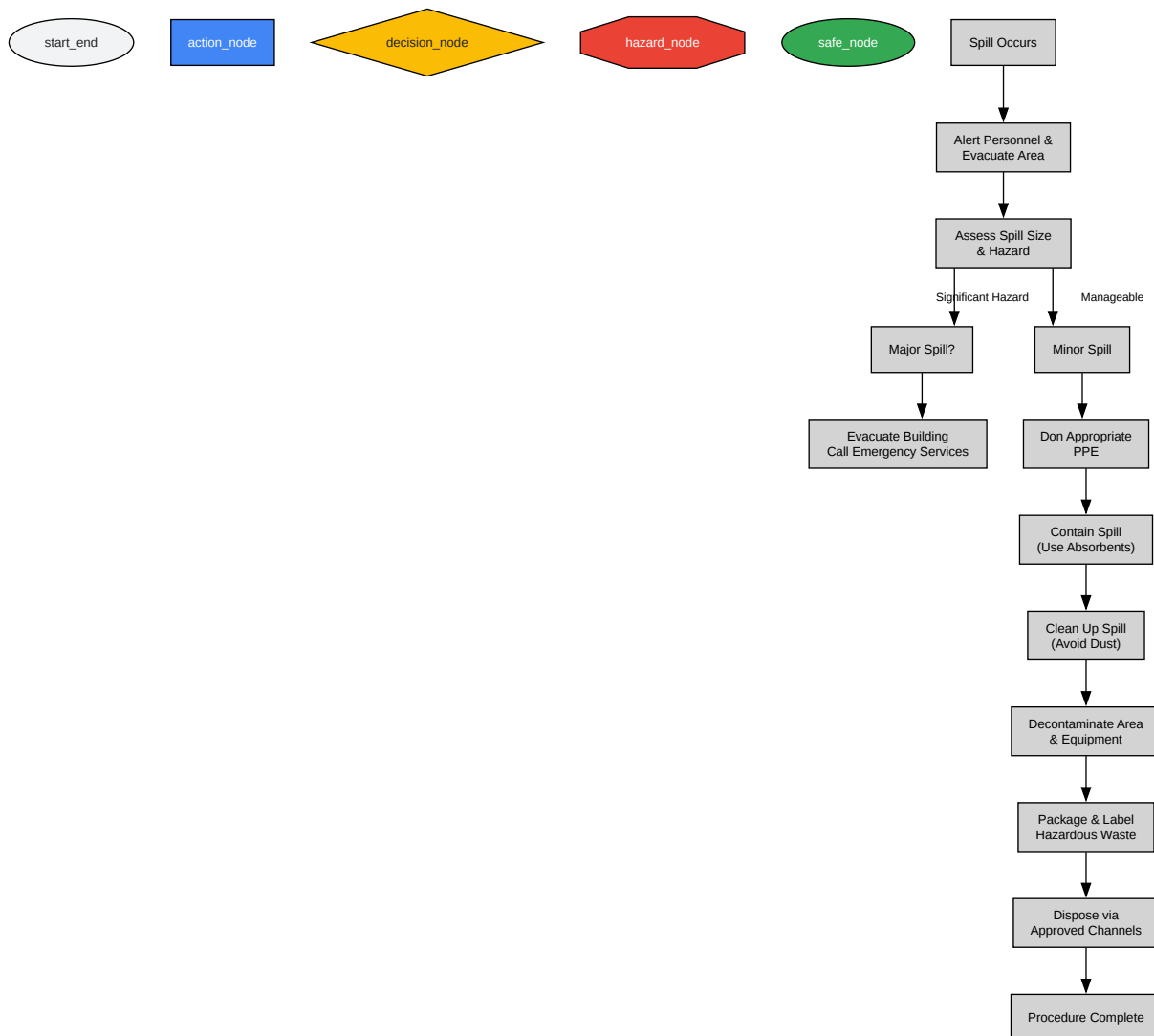
Chemical Spill Response

Follow these steps to manage a spill of **3,5-Dichlorobenzonitrile**:

- **Evacuate and Alert:** Immediately alert others in the vicinity. Evacuate non-essential personnel from the spill area.[1]

- Ventilate: Ensure the area is well-ventilated to disperse any airborne dust or vapors.[\[1\]](#)
- Control Ignition Sources: Remove all sources of ignition from the area.[\[1\]](#)
- Don PPE: Wear the appropriate personal protective equipment as detailed in the PPE table.
[\[1\]](#)
- Contain the Spill: Prevent the spill from spreading. Use absorbent materials like vermiculite, activated carbon, or commercially available spill kits to create a barrier around the spill.[\[2\]](#)[\[9\]](#)
Do not allow the chemical to enter drains.[\[1\]](#)
- Clean Up:
 - For solid spills, carefully sweep or shovel the material into a suitable, labeled container for disposal.[\[5\]](#)[\[6\]](#) Avoid generating dust.[\[1\]](#)
 - For liquid spills (if dissolved in a solvent), cover with an inert absorbent material.[\[9\]](#)[\[10\]](#)
- Decontaminate: Once the bulk of the material is removed, decontaminate the spill area by washing it with soap and water.[\[10\]](#) Collect the cleaning materials for disposal as hazardous waste.
- Package Waste: Place all contaminated materials (absorbents, PPE, cleaning supplies) into a sealed and properly labeled hazardous waste container.[\[11\]](#)

Chemical Spill Response Workflow



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